

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for AcBut

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Compound of Interest

Compound Name: AcBut

Cat. No.: B1363944

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **AcBut** (4-(4-Acetyl-phenoxy)-butyric acid), a cleavable linker used in the synthesis of antibody-drug conjugates (ADCs).^{[1][2][3][4]} Adherence to these procedural steps is critical for minimizing risk and ensuring operational integrity.

Immediate Safety and Handling Protocol

Proper handling of **AcBut**, a white to off-white solid, is crucial to prevent exposure and maintain its stability.^[1] Always handle **AcBut** in a well-ventilated area, preferably within a fume hood, to avoid the inhalation of any dust or vapors.^[5]

Personal Protective Equipment (PPE):

The first line of defense is appropriate personal protective equipment. Before handling **AcBut**, ensure you are equipped with the following:

PPE Category	Specification	Purpose
Eye Protection	Safety goggles or glasses	Protects eyes from dust and splashes.
Hand Protection	Nitrile gloves (chemical-impermeable)	Prevents skin contact.
Body Protection	Laboratory coat	Protects from spills and contamination.

Engineering Controls:

Control Type	Specification	Purpose
Ventilation	Fume hood	Minimizes inhalation of dust or vapors.[5]
Workstation	Designated area	Confines handling to a specific, controlled space.

Step-by-Step Handling and Storage Procedures

- Preparation: Designate a clean and organized workspace within a fume hood. Assemble all necessary equipment and materials before retrieving the **AcBut** container.
- Personal Protective Equipment: Don the required PPE as outlined in the table above.
- Handling:
 - Avoid the formation of dust and aerosols.[6]
 - Use non-sparking tools to prevent ignition sources.[6]
 - Prevent fire caused by electrostatic discharge.[6]
 - Avoid contact with skin and eyes.[6]

- Storage: Store **AcBut** in a tightly closed container in a dry, cool, and well-ventilated place.[6] Recommended storage temperatures are between 2-8°C or 4°C, under a nitrogen atmosphere.[1][4][5] Keep it away from incompatible materials such as strong acids and oxidizers.[5]

Emergency Procedures and Disposal Plan

In the event of a spill or exposure, follow these immediate steps:

- Spill:
 - Evacuate personnel to a safe area and keep them upwind of the spill.[6]
 - Remove all sources of ignition.[6]
 - Use spark-proof tools and explosion-proof equipment for cleanup.[6]
 - Collect the spilled material into a suitable, closed container for disposal.[6]
- Skin Contact: Immediately wash the affected area with soap and water.[7]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.
- Inhalation: Move to fresh air.

Disposal:

Dispose of **AcBut** and any contaminated materials in accordance with local, state, and federal regulations for organic waste.[5] The material can be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[6] Do not discharge into sewer systems.[6]

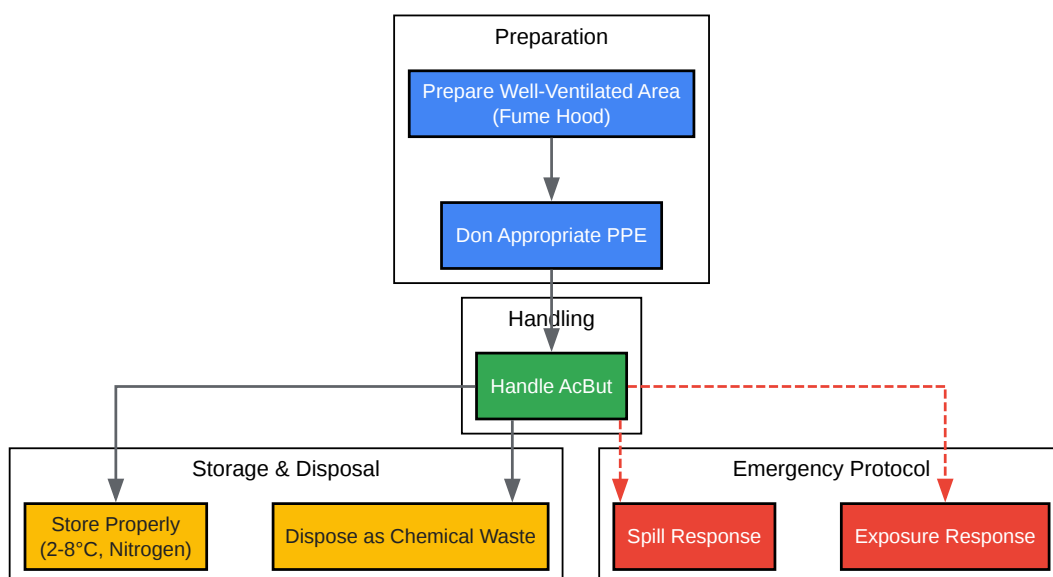
AcBut Properties

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O ₄
Molecular Weight	222.24 g/mol
CAS Number	65623-82-7
Appearance	Solid (White to off-white)
Storage	2-8°C (or 4°C), under nitrogen

Note: The physicochemical properties are based on available data for 4-(4-acetyl-phenoxy)-butyric acid.[5]

Below is a workflow diagram illustrating the key safety and handling steps for **AcBut**.

AcBut Safe Handling and Disposal Workflow



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